

Technical Comparison Guide: ¹H NMR Characterization of Pyrazole-1- Carboximidamides

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Compound of Interest

Compound Name: 3-Methyl-5-phenyl-1H-pyrazole-1-carboximidamide

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Executive Summary

3-Methyl-5-phenyl-1H-pyrazole-1-carboximidamide is a critical pharmacophore often utilized as a guanidine mimetic in kinase inhibitors and GPCR ligands.^[1] Its structural validation is non-trivial due to the annular tautomerism of the pyrazole precursor, which frequently leads to mixtures of regioisomers (3-methyl-5-phenyl vs. 5-methyl-3-phenyl) during synthesis.^[1]

This guide provides a definitive ¹H NMR analysis to distinguish the target molecule from its precursors and regioisomeric impurities, utilizing DMSO-d₆ as the requisite solvent for observing labile amidine protons.

Key Analytical Challenges

- **Tautomeric Ambiguity:** The precursor exists as a dynamic equilibrium of 3(5)-methyl-5(3)-phenylpyrazole.^[1]

- Regioselectivity: Electrophilic substitution (guanylation) at N1 can occur adjacent to the methyl group (kinetic product) or the phenyl group (thermodynamic/steric product).[2]
- Proton Exchange: The carboximidamide moiety ($-\text{C}(=\text{NH})\text{NH}_2$) requires specific solvent conditions to prevent signal broadening.[2]

Theoretical Structural Analysis

The target molecule consists of three distinct magnetic environments: the Pyrazole Core, the Substituents (Ph/Me), and the Carboximidamide Tail.[2]

Predicted Chemical Shift Assignments (DMSO-d6)

Note: Values are estimated based on fragment analysis of analogous 1-guanylpurazoles.

Moiety	Proton Type	Approx. [1] [3] [4] [5] [6] [7] Shift (δ ppm)	Multiplicity	Mechanistic Insight
Amidine	$-\text{C}(=\text{NH})\text{NH}_2$	7.50 – 9.50	Broad Singlets (3H/4H)	Highly dependent on salt form (HCl vs Free Base). [1] Downfield shift due to conjugation and H-bonding. [1]
Phenyl	Ar-H (Pos 5)	7.30 – 7.60	Multiplet (5H)	Protons at position 5 (ortho to N1) may show rotational broadening due to steric clash with the amidine group. [2]
Pyrazole	Py-H4	6.40 – 6.70	Singlet (1H)	Characteristic alkene-like proton. [1] Sensitive to the electronic nature of N1 substituents.
Methyl	$-\text{CH}_3$ (Pos 3)	2.20 – 2.40	Singlet (3H)	Upfield compared to the 5-methyl isomer. [1]

Comparative Analysis: Target vs. Alternatives

Comparison 1: Target vs. Precursor (3-Methyl-5-phenylpyrazole)

The most immediate quality control check is confirming the successful installation of the carboximidamide group.^[1]

- Precursor Spectrum: Characterized by a highly mobile N-H proton (often invisible or very broad >12 ppm) and a simple aromatic/methyl pattern.
- Target Spectrum: The disappearance of the pyrazole N-H and the emergence of distinct amidine signals (typically two broad peaks integrating to ~3H or 4H in the HCl salt) confirm functionalization.

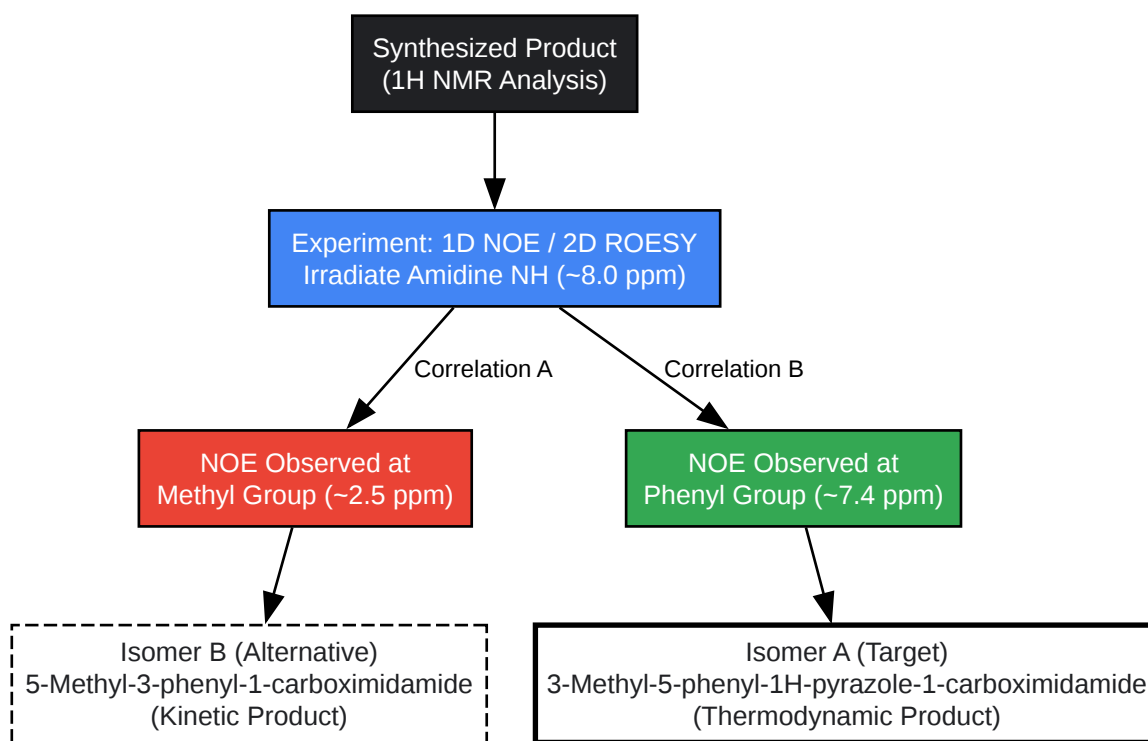
Comparison 2: Regioisomer Differentiation (Critical)

The reaction of 3(5)-methyl-5(3)-phenylpyrazole with cyanamide can yield two isomers. Distinguishing Isomer A (Target: 3-Me, 5-Ph) from Isomer B (Alternative: 5-Me, 3-Ph) is the primary analytical hurdle.^[1]

Feature	Target: 3-Methyl-5-phenyl	Alternative: 5-Methyl-3-phenyl
Steric Environment	Phenyl is adjacent to N1-Amidine. ^[1]	Methyl is adjacent to N1-Amidine. ^[1]
NOE/ROESY Signal	Strong NOE between Amidine NH and Phenyl protons.	Strong NOE between Amidine NH and Methyl protons. ^[1]
Methyl Shift	~2.30 ppm (Less deshielded). ^{[1][2]}	~2.55 - 2.65 ppm (Deshielded by N1-Amidine). ^[1]
Phenyl Shift	Broadening/Shielding due to twist. ^[1]	Typical aromatic multiplet. ^[1]

Logic Flow: Regioisomer Assignment

The following diagram illustrates the decision tree for assigning the correct regioisomer based on NOE (Nuclear Overhauser Effect) spectroscopy.



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Caption: Logical workflow for distinguishing the target 3-Methyl-5-phenyl regioisomer from its 5-Methyl-3-phenyl analog using NOE spectroscopy.

Experimental Protocol (Self-Validating)

A. Sample Preparation

To ensure reproducibility and minimize proton exchange broadening:

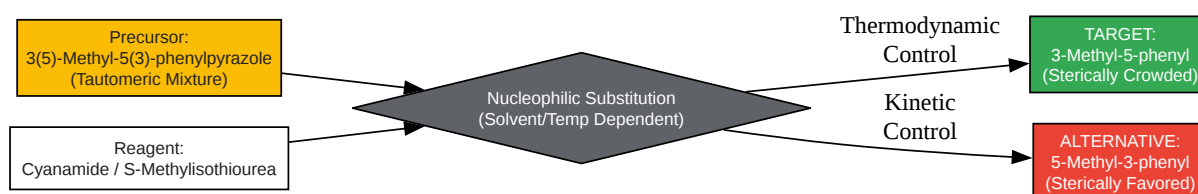
- Solvent: Use DMSO-d₆ (99.9% D) stored over molecular sieves.^[1] Avoid CDCl₃, as the amidine protons often broaden into the baseline due to intermediate exchange rates.
- Concentration: Prepare a 10-15 mg/mL solution. Higher concentrations promote H-bonding, sharpening the amidine signals.
- Acidification (Optional but Recommended): If the free base spectrum is ambiguous, add 1-2 drops of TFA-d₁ (Trifluoroacetic acid-d₁).^[1] This protonates the amidine to the guanidinium species, collapsing the tautomers into a single, sharp cation species.^[2]

B. Acquisition Parameters

- Pulse Sequence: Standard 1H (zg30).
- Scans (NS): Minimum 64 scans to resolve small isomeric impurities.
- Relaxation Delay (D1): Set to 5.0 seconds. The quaternary carbons and isolated protons in heterocyclic systems often have long T1 relaxation times; insufficient delay will distort integration ratios.

C. Synthesis Pathway Visualization

Understanding the origin of the regioisomers is crucial for analysis.



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Caption: Synthetic divergence of pyrazole guanylation. The target molecule is often the minor product under kinetic conditions due to steric hindrance between the Phenyl and Amidine groups.

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